

Introduction: The Strategic Value of the Chiral Morpholine Scaffold

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Compound of Interest

Compound Name: *(R)*-morpholin-2-ylmethanol

CAS No.: 156925-22-3

Cat. No.: B1146098

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In the landscape of modern medicinal chemistry, the morpholine ring stands out as a privileged scaffold.^{[1][2][3]} Its frequent incorporation into drug candidates is a testament to its ability to confer advantageous physicochemical and metabolic properties, such as enhanced aqueous solubility, improved metabolic stability, and favorable target binding interactions.^{[3][4]} The morpholine heterocycle is a key component in numerous approved drugs targeting a wide array of diseases, including cancer, central nervous system (CNS) disorders, and infectious diseases.^{[5][6][7]}

This guide focuses on a specific, high-value chiral building block: **(R)-morpholin-2-ylmethanol**. The presence of a defined stereocenter and a reactive primary alcohol handle makes this molecule a versatile and indispensable tool for researchers engaged in the synthesis of complex, biologically active molecules. We will explore its fundamental properties, delve into robust synthetic and analytical methodologies, and illuminate its application in contemporary drug discovery programs, providing the field-proven insights necessary to leverage this building block to its full potential.

Core Physicochemical & Structural Profile

(R)-morpholin-2-ylmethanol is a chiral compound featuring a morpholine ring substituted at the C-2 position with a hydroxymethyl group.[8] Its specific three-dimensional arrangement is critical for the selective interactions required in many biological systems.

Key Properties Summary

A consolidation of its essential chemical and physical data is presented below. This information is fundamental for reaction planning, solvent selection, and analytical method development.

Property	Value	Source(s)
CAS Number	156925-22-3	[8][9][10]
Molecular Formula	C ₅ H ₁₁ NO ₂	[8][10][11]
Molecular Weight	117.15 g/mol	[10][11]
Appearance	Colorless to pale yellow liquid or solid	[8]
SMILES	<chem>OC[C@H]1CNCCO1</chem>	[8][10]
InChI Key	VLAZLCVSFAYIIL-RXMQYKEDSA-N	[12]
Topological Polar Surface Area (TPSA)	41.49 Å ²	[10]
Computed logP	-1.03 to -1.2	[10][11]
Solubility	Soluble in polar solvents	[8]

Structural Representation

The defined stereochemistry at the C-2 position is the most critical feature of this molecule for its application in asymmetric synthesis.

Caption: Chemical structure of **(R)-morpholin-2-ylmethanol**.

Synthesis of Chiral 2-Hydroxymethyl Morpholine

The synthesis of enantiomerically pure morpholine derivatives is a topic of significant interest. [2] While numerous strategies exist, we will detail a representative pathway adapted from patented literature, which highlights a practical, multi-step approach starting from a readily available chiral precursor.[13]

Synthetic Workflow Overview

This synthetic route leverages a chiral starting material to establish the key stereocenter, followed by protection, cyclization, and deprotection steps to yield the target molecule.

Caption: Multi-step synthesis pathway for **(R)-morpholin-2-ylmethanol**. [13]

Protocol: Hydrogenolytic Deprotection of N-Benzyl Precursor

This final step is critical for unmasking the secondary amine of the morpholine ring. The causality for choosing catalytic hydrogenation is its high efficiency and clean reaction profile, typically yielding the product without the need for complex chromatographic purification.

Objective: To prepare **(R)-morpholin-2-ylmethanol** (1a) from N-benzyl-**(R)-morpholin-2-ylmethanol** (1c). [13]

Materials:

- N-benzyl-**(R)-morpholin-2-ylmethanol** (1c) (1 equivalent)
- Palladium on carbon (10% Pd, 5-10 mol%)
- Solvent: Methanol or Ethanol
- Hydrogen (H₂) gas source
- Reaction Vessel (e.g., Parr hydrogenator or flask with H₂ balloon)
- Inert gas (Nitrogen or Argon)
- Filtration aid (e.g., Celite®)

Step-by-Step Procedure:

- **Vessel Preparation:** Ensure the reaction vessel is clean, dry, and purged with an inert gas.
- **Reagent Addition:** To the vessel, add N-benzyl-**(R)-morpholin-2-ylmethanol** (1c) and the chosen alcohol solvent (e.g., Methanol).
- **Catalyst Handling:** Under an inert atmosphere, carefully add the 10% Palladium on carbon catalyst. Rationale: Pd/C is pyrophoric and must be handled with care, away from ignition sources.
- **Hydrogenation:** Seal the reaction vessel. Purge the headspace with hydrogen gas multiple times. Pressurize the vessel to the desired pressure (e.g., 1-4 atm) or maintain a positive pressure with an H₂ balloon.
- **Reaction:** Stir the mixture vigorously at room temperature. Reaction times can vary from 1 to 72 hours.
- **Monitoring:** Monitor the reaction progress by a suitable technique (e.g., TLC or LC-MS) to confirm the consumption of the starting material.
- **Workup:** Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with inert gas.
- **Filtration:** Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst. Wash the pad with additional solvent (Methanol) to ensure complete recovery of the product. Rationale: Celite prevents the fine catalyst particles from passing through the filter medium.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield the crude **(R)-morpholin-2-ylmethanol**. The product is often of sufficient purity for subsequent steps, but can be purified by distillation if required.^[13]

Applications in Drug Discovery & Development

The unique structural and physicochemical properties of **(R)-morpholin-2-ylmethanol** make it a powerful building block for introducing the morpholine moiety into drug candidates. This is

particularly valuable in programs where properties like solubility and CNS penetration are critical for success.^[7]

Case Study: Kinase Inhibitors

The PI3K/Akt/mTOR signaling pathway is a central regulator of cell growth and is frequently dysregulated in cancer.^[4] Many potent inhibitors of this pathway incorporate a morpholine ring, which often forms key hydrogen bonds in the kinase active site and improves the overall drug-like properties of the molecule. **(R)-morpholin-2-ylmethanol** can serve as a key chiral starting material for constructing side chains that are crucial for potent and selective biological activity.^{[4][14]}

Rationale for Use in CNS Drug Candidates

Developing drugs for the central nervous system requires a delicate balance of properties to ensure permeability across the blood-brain barrier (BBB).^[7] The morpholine scaffold offers several advantages:

- **Modulated Basicity:** The oxygen atom in the morpholine ring lowers the pKa of the nitrogen compared to piperidine, which can be advantageous for optimizing interactions and reducing off-target effects.^{[5][6]}
- **Polarity and H-Bonding:** The ether oxygen can act as a hydrogen bond acceptor, improving solubility and interaction with biological targets without significantly increasing lipophilicity to a degree that would hinder BBB passage.^[7]
- **Metabolic Stability:** The morpholine ring is generally more resistant to metabolic degradation than other cyclic amines.^[3]

Analytical & Quality Control Methodologies

Ensuring the chemical purity and, critically, the enantiomeric purity of **(R)-morpholin-2-ylmethanol** is paramount. A combination of chromatographic and spectroscopic techniques is employed.

Chiral HPLC for Enantiomeric Purity

Principle: Chiral High-Performance Liquid Chromatography (HPLC) is the gold standard for separating and quantifying enantiomers. It utilizes a chiral stationary phase (CSP) that interacts diastereomerically with the two enantiomers, leading to different retention times. The choice of CSP and mobile phase is critical for achieving baseline separation.

Exemplary Protocol: Chiral HPLC Analysis

- Instrumentation: Standard HPLC system with UV detector.
- Column: A polysaccharide-based chiral column (e.g., CHIRALPAK® series) is often a good starting point.^[15] Rationale: These columns offer broad applicability for a wide range of chiral compounds.
- Mobile Phase: A mixture of an alkane (e.g., n-Hexane) and an alcohol (e.g., 2-propanol or ethanol). The ratio is optimized to achieve separation (e.g., 90:10 Hexane:IPA). Small amounts of an amine additive (e.g., diethylamine) may be required to improve peak shape for basic analytes.
- Flow Rate: Typically 0.5 - 1.0 mL/min for a standard 4.6 mm ID column.
- Detection: UV detection at a wavelength where the analyte absorbs (e.g., ~210 nm, due to lack of a strong chromophore).
- System Suitability: Before analysis, the system is validated by injecting a racemic standard to confirm the separation of the two enantiomers.
- Quantification: Enantiomeric excess (e.e.) is calculated from the peak areas of the (R) and (S) enantiomers:
$$\text{e.e. (\%)} = \frac{(\text{Area}_R - \text{Area}_S)}{(\text{Area}_R + \text{Area}_S)} \times 100.$$

Spectroscopic Characterization

Standard spectroscopic methods are used to confirm the chemical structure and purity.

- Mass Spectrometry (MS): Confirms the molecular weight (117.15 g/mol).^[11]
- Infrared (IR) Spectroscopy: Shows characteristic peaks for O-H and N-H stretching (broad band ~3300 cm^{-1}), C-H stretching (~2800-3000 cm^{-1}), and C-O stretching (~1100 cm^{-1}).^[11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide a detailed map of the chemical structure, confirming the connectivity and integrity of the molecule.

Safety, Handling, and Storage

Proper handling and storage are essential for maintaining the integrity of the compound and ensuring laboratory safety.

Hazard Identification

(R)-morpholin-2-ylmethanol is classified with the following hazards:

- H302: Harmful if swallowed.[\[11\]](#)
- H315: Causes skin irritation.[\[11\]](#)
- H318/H319: Causes serious eye damage/irritation.[\[11\]](#)
- H335: May cause respiratory irritation.[\[11\]](#)

Recommended Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.
- Avoidance: Avoid breathing vapors or dust. Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product.
- Emergency Procedures:
 - Skin Contact: Immediately remove contaminated clothing and rinse skin with plenty of water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

- Ingestion: Rinse mouth and call a poison center or doctor if you feel unwell.

Storage Conditions

To ensure long-term stability and prevent degradation, the following storage conditions are recommended:

- Temperature: Store at 2-8°C.[9]
- Atmosphere: Keep in a tightly sealed container under a dry, inert atmosphere (e.g., nitrogen or argon).[9][10]
- Location: Store in a dry, well-ventilated place away from incompatible materials. The compound can be hygroscopic.

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